

Application Notes and Protocols for Benzophenone Derivatives in 3D Printing

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Compound of Interest

Compound Name: **4,4'-Dicyanobenzophenone**

Cat. No.: **B135262**

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Note to the Reader: Extensive research did not yield any specific applications or established protocols for the use of **4,4'-Dicyanobenzophenone** in 3D printing. This compound, with its electron-withdrawing cyano groups, is not a commonly documented photoinitiator for this application.

Therefore, these application notes and protocols are provided for a structurally related and well-documented benzophenone derivative that is effectively used in 3D printing: 4,4'-bis(N,N-diethylamino)benzophenone (DEABP). DEABP features electron-donating diethylamino groups, which significantly influence its photochemical properties, making it an efficient Type II photoinitiator.

Application Notes: 4,4'-bis(N,N-diethylamino)benzophenone (DEABP) in 3D Printing

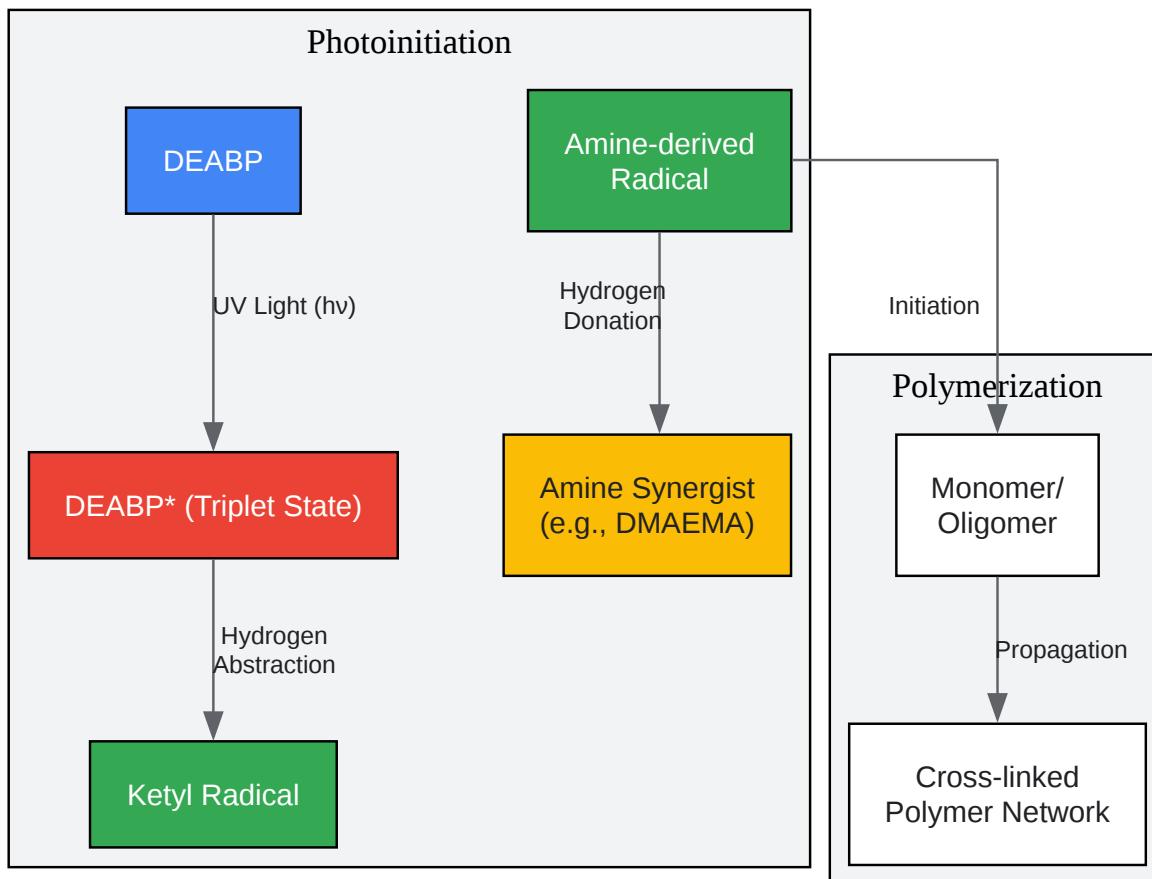
Introduction

4,4'-bis(N,N-diethylamino)benzophenone, also known as DEABP or Michler's ethyl ketone, is a highly efficient Type II photoinitiator used in free-radical photopolymerization.^[1] It is particularly valuable in stereolithography (SLA) and Digital Light Processing (DLP) 3D printing, where it is used to initiate the curing of photosensitive resins upon exposure to UV or near-UV light.^[1] DEABP functions as a hydrogen abstraction-type photoinitiator, requiring a co-initiator or synergist, typically a tertiary amine, to generate the radicals necessary for polymerization.^[1] Its strong absorption in the UVA range makes it suitable for use with common 3D printer light sources, such as 405 nm LEDs.^[1]

Mechanism of Action: Type II Photoinitiation

The photopolymerization process initiated by DEABP in the presence of an amine synergist can be described in the following steps:

- Photoexcitation: Upon absorption of UV light ($h\nu$), the DEABP molecule is promoted from its ground state to an excited singlet state, which then rapidly undergoes intersystem crossing to a more stable, longer-lived triplet state (DEABP*).
- Hydrogen Abstraction: The excited triplet state of DEABP abstracts a hydrogen atom from the synergist (e.g., an amine), resulting in the formation of a ketyl radical and an amine-derived radical.
- Initiation: The amine-derived radical is typically the primary species that initiates the polymerization of monomer and oligomer chains (e.g., acrylates or methacrylates).
- Propagation: The initiated radical chain propagates by reacting with other monomer units, leading to the formation of a cross-linked polymer network, thus solidifying the liquid resin.

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Mechanism of Type II photoinitiation with DEABP.

Applications in 3D Printing

DEABP is particularly effective as a co-initiator in dental 3D printing resins.^[1] When added to a binary photoinitiating system, such as camphorquinone (CQ) and an amine, DEABP has been shown to significantly enhance the degree of conversion (DC) of the photopolymer resin.^[1] A higher DC is correlated with improved mechanical properties, lower residual monomer content, and better overall stability of the final printed object.^[1] The use of DEABP can also increase the initial velocity of polymerization, which can lead to faster printing times.^[1]

Quantitative Data

The addition of DEABP to a photocurable resin for dental 3D printing has a significant impact on the degree of conversion (DC). The following table summarizes data from a study investigating the effect of adding 1.0 wt% DEABP to a resin formulation containing Bisphenol A glycerolate dimethacrylate (BisGMA), triethylene glycol dimethacrylate (TEGDMA), camphorquinone (CQ), and ethyl-4-dimethylaminobenzoate (DMAEMA).[\[1\]](#)

Light-Irradiation Time (seconds)	Degree of Conversion (%) - DEABP-free Resin	Degree of Conversion (%) - DEABP-containing Resin
10	33.01	37.73
30	44.98	51.53
60	50.84	58.12
180	56.76	65.04
300	58.07	67.38

Data sourced from a study on dental photopolymers.[\[1\]](#)

Experimental Protocols

Formulation of a DEABP-Containing 3D Printing Resin

This protocol describes the preparation of a photocurable resin for use in an SLA or DLP 3D printer, based on formulations used in dental applications.[\[1\]](#)

Materials:

- Monomers:
 - Bisphenol A glycerolate dimethacrylate (BisGMA) (70.0 wt%)
 - Triethylene glycol dimethacrylate (TEGDMA) (30.0 wt%)
- Photoinitiator System:
 - Camphorquinone (CQ) (0.5 wt% of the monomer mixture)

- Ethyl-4-dimethylaminobenzoate (DMAEMA) (1.0 wt% of the monomer mixture)
- 4,4'-bis(N,N-diethylamino)benzophenone (DEABP) (1.0 wt% of the monomer mixture)
- Equipment:
 - Amber glass bottle or other light-blocking container
 - Analytical balance
 - Magnetic stirrer and stir bar
 - Heating mantle or hotplate (optional)

Procedure:

- In a light-blocking container, weigh and combine the BisGMA and TEGDMA monomers to create the resin base.
- Add the photoinitiator system components (CQ, DMAEMA, and DEABP) to the monomer mixture.
- Seal the container and place it on a magnetic stirrer.
- Agitate the mixture for approximately 2 hours at room temperature (25°C) until all components are fully dissolved and the resin is homogeneous. Gentle heating (to no more than 50°C) can be used to aid dissolution if necessary, but allow the resin to cool to room temperature before use.
- Store the formulated resin in a cool, dark place.

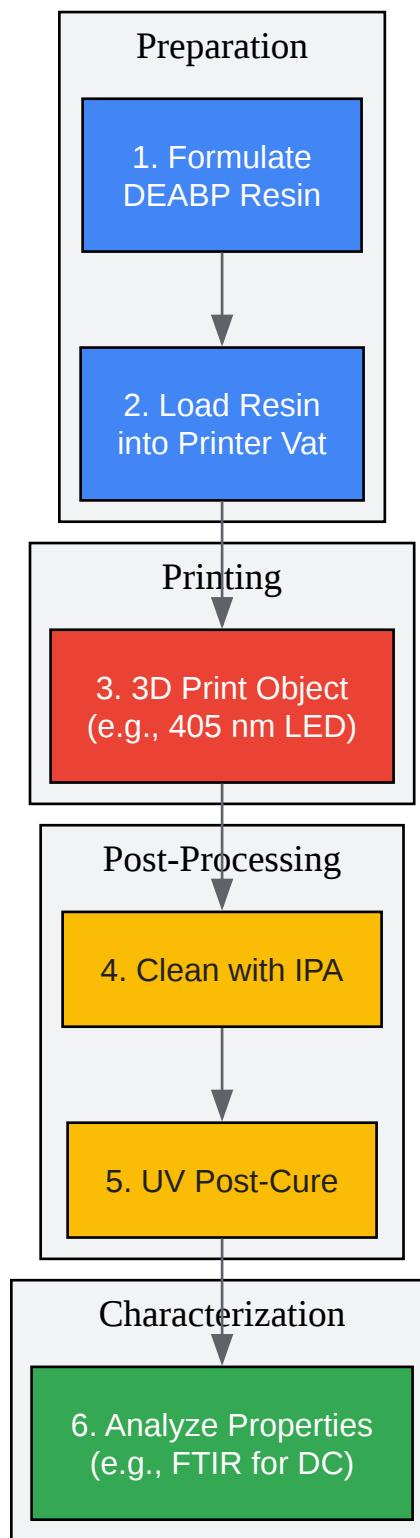
3D Printing and Curing Protocol

This protocol outlines the general steps for printing and post-processing a 3D object using the formulated DEABP-containing resin.

Equipment:

- DLP or SLA 3D printer with a 405 nm light source

- Washing station with isopropyl alcohol (IPA)
- UV post-curing chamber
- Digital calipers
- Fourier-Transform Infrared (FTIR) Spectrometer (for characterization)



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Experimental workflow for 3D printing with DEABP resin.

Procedure:

- Printing:
 - Load the formulated resin into a compatible 3D printer.
 - Set the printing parameters. For a light source with an intensity of approximately 840 mW/cm², layer exposure times can be varied to optimize print quality and curing.[1]
 - Print the desired 3D object.
- Cleaning:
 - Carefully remove the printed object from the build platform.
 - Wash the object in a bath of isopropyl alcohol (IPA) to remove any uncured resin from the surface. An ultrasonic bath can be used for more thorough cleaning.
- Post-Curing:
 - Place the cleaned object in a UV post-curing chamber.
 - Expose the object to UV light for a specified duration to ensure complete polymerization and to maximize the mechanical properties of the final part.
- Characterization (Optional):
 - To determine the degree of conversion (DC), FTIR spectroscopy can be used.[1] The DC is calculated by comparing the peak height of the aliphatic C=C bond (around 1638 cm⁻¹) before and after curing, relative to an internal standard peak (e.g., an aromatic C=C bond around 1608 cm⁻¹).[2][3]

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